

Essential Safety and Operational Guide for Handling 2A3

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Compound of Interest

Compound Name: 2A3

Cat. No.: B031109

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For researchers, scientists, and drug development professionals utilizing **2A3**, this guide provides immediate and essential safety protocols, operational procedures, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and experimental integrity.

Chemical Identification and Properties

Chemical Name: (2-Aminopyridin-3-yl)(1H-imidazol-1-yl)methanone[1][2] Alternative Name: 2-aminopyridine-3-carboxylic acid imidazolidine[3] Common Name: **2A3**

2A3 is an electrophilic chemical probe utilized in RNA SHAPE-MaP (Selective 2'-Hydroxyl Acylation analyzed by Primer Extension and Mutational Profiling) experiments. It is designed to acylate the 2'-OH group on the RNA backbone, enabling the analysis of RNA secondary structures at single-nucleotide resolution. A key feature of **2A3** is its cell permeability, allowing for in vivo studies in both cell lines and bacteria.

Property	Value	Source
Molecular Weight	188.19 g/mol	[1][2]
Formula	C ₉ H ₈ N ₄ O	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

Personal Protective Equipment (PPE)

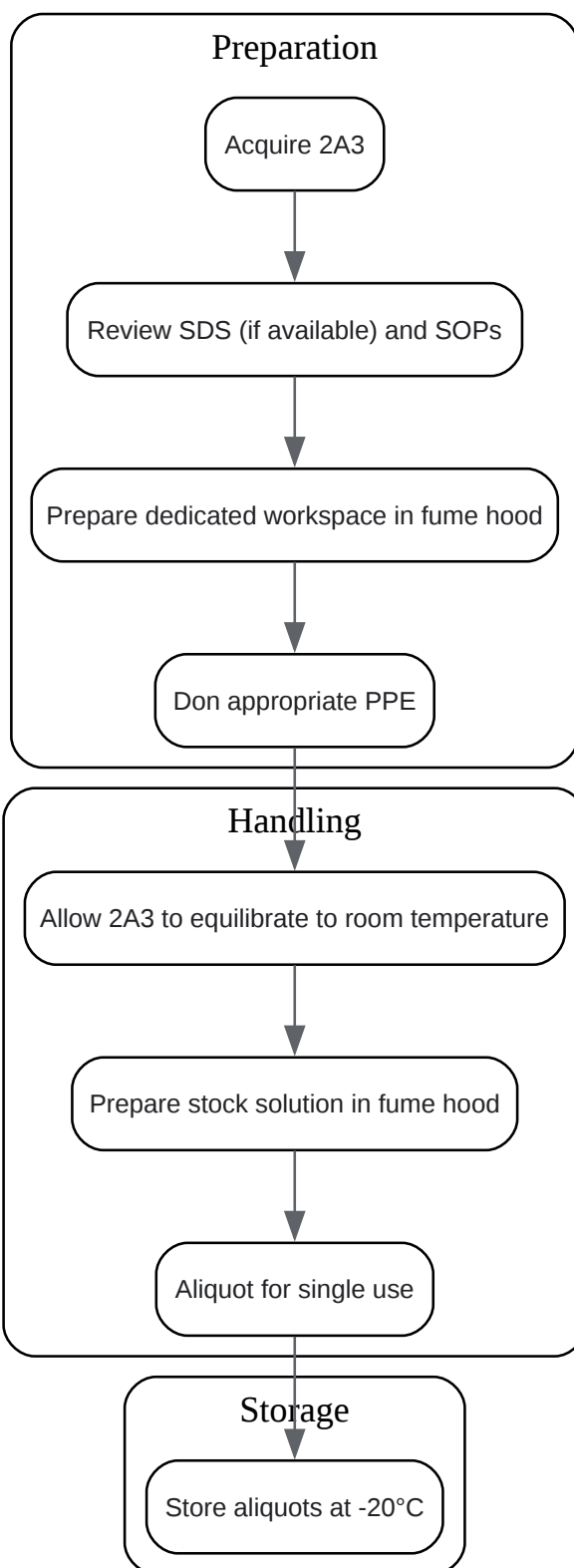
Due to the absence of a specific Safety Data Sheet (SDS) for **2A3**, a conservative approach to PPE is mandatory. The following table outlines the required PPE for handling **2A3**, categorized by the level of protection.

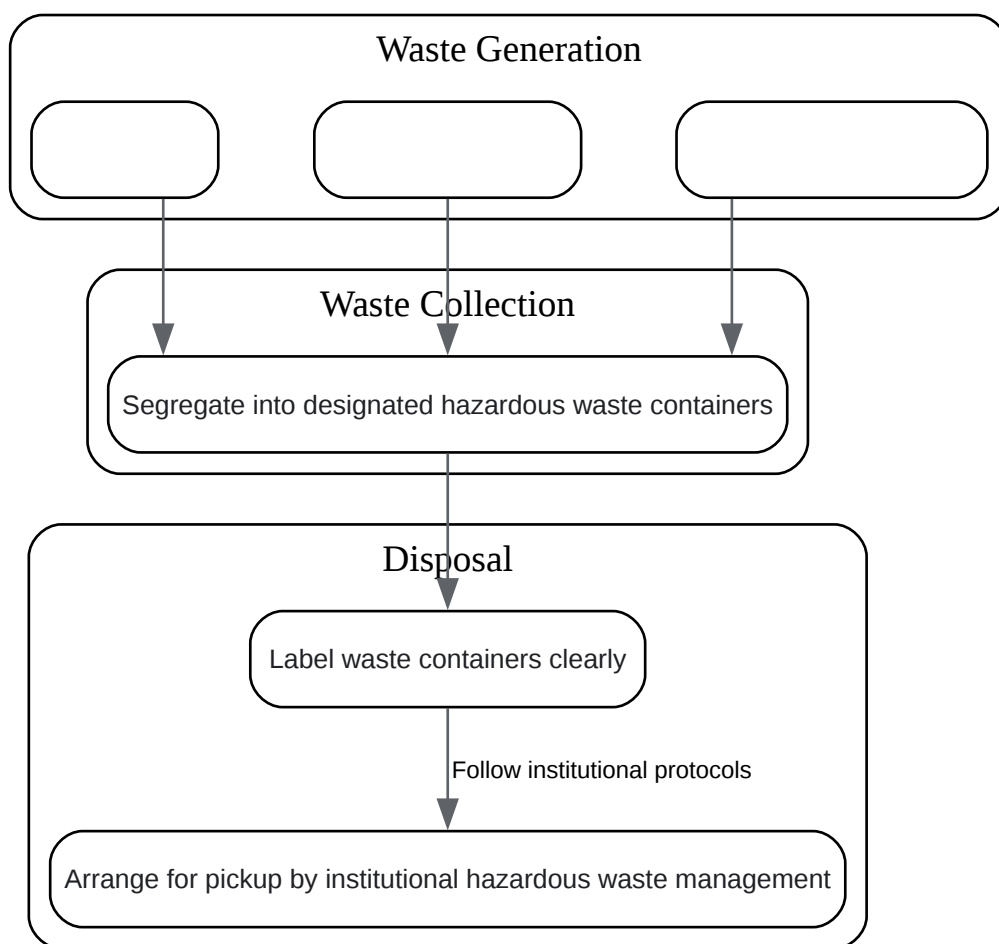
Protection Level	Equipment
Standard Laboratory Practice (Minimum)	- Safety glasses with side shields- Nitrile gloves- Laboratory coat
Handling of Stock Solutions and Powders	- Chemical splash goggles- Double-gloving with nitrile gloves- Chemical-resistant laboratory coat or apron- Use of a certified chemical fume hood
Emergency (Spill or Exposure)	- Full-face shield- Chemical-resistant gloves (e.g., butyl rubber)- Chemical-resistant suit or gown- Respiratory protection (refer to institutional safety protocols)

Operational Plan: Handling and Storage

A systematic approach to handling and storing **2A3** is crucial to maintain its integrity and ensure a safe laboratory environment.

Workflow for Handling 2A3





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References

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- 2. bio-techne.com [bio-techne.com]
- 3. A novel SHAPE reagent enables the analysis of RNA structure in living cells with unprecedented accuracy - PMC [pmc.ncbi.nlm.nih.gov]

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